

Unveiling the Antiferromagnetic Nature of HoGe1.67: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Germanium;holmium

Cat. No.: B15486122

[Get Quote](#)

For Immediate Release

A comprehensive investigation into the magnetic properties of the holmium germanide compound, HoGe1.67, reveals its antiferromagnetic ordering at low temperatures. This technical guide provides researchers, scientists, and drug development professionals with an in-depth analysis of the material's magnetic behavior, supported by quantitative data, detailed experimental protocols, and visual representations of the experimental workflow and key magnetic relationships.

Core Findings

Recent research has successfully synthesized and characterized HoGe1.67, a compound crystallizing in the AlB_2 -type structure with vacancies.[1][2][3] The key finding is the presence of an antiferromagnetic (AFM) order at a Néel temperature (T_N) of 9.9 K.[1][2][3] This is in contrast to the ferromagnetic behavior observed in isostructural HoB₂, suggesting that the in-plane distance between the Ho³⁺ ions is a critical parameter in determining the magnetic ground state.[1][2]

Quantitative Data Summary

The magnetic and structural properties of HoGe1.67 are summarized in the tables below, based on the findings from powder X-ray diffraction and DC magnetization measurements.[3]

Table 1: Crystallographic Data for HoGe1.67

Parameter	Value
Crystal Structure	AlB ₂ -type (Hexagonal)
Space Group	P6/mmm
Lattice Parameter (a)	4.16 Å
Lattice Parameter (c)	4.09 Å
Unit Cell Volume	61.21 Å ³

Table 2: Magnetic Properties of HoGe1.67

Parameter	Value
Néel Temperature (T _n)	9.9(2) K
Magnetic Entropy Change (at T _n , from 5 T to 0 T)	0.08(1) J/cm ³ K
Effective Magnetic Moment (μ _{eff})	10.6 μ _B
Curie-Weiss Temperature (θ _{CW})	-18 K
High-Temperature Intercept of Inverse Susceptibility (χ ₀)	0.001 emu/mol

Experimental Protocols

The investigation of the antiferromagnetic ordering in HoGe1.67 involved the following key experimental procedures:

Synthesis

- Method: Arc Melting.
- Starting Materials: High-purity Holmium (Ho) ingot (99.9 wt%), Germanium (Ge) powder (99.99 wt%), and Nickel (Ni) wire (99 wt%).[\[3\]](#)

- Procedure: The constituent elements were weighed in the desired stoichiometric ratio and melted in an argon atmosphere using an arc furnace. The resulting ingot was flipped and re-melted multiple times to ensure homogeneity.

Structural Characterization

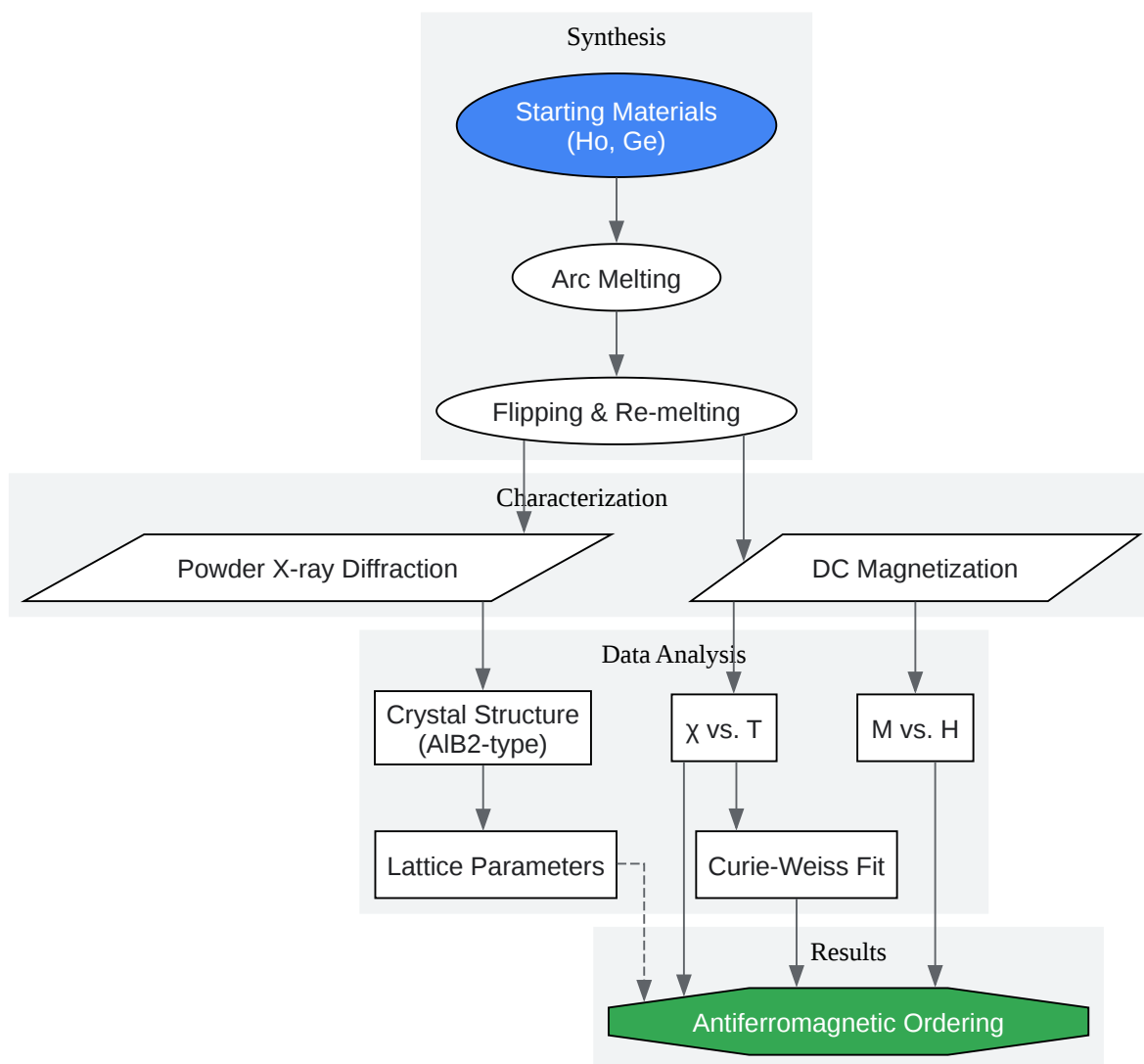
- Technique: Powder X-ray Diffraction (PXRD).[3]
- Instrumentation: A commercial diffractometer (e.g., Rigaku, MiniFlex600) with Cu-K α radiation ($\lambda=1.5406$ Å) was utilized.[2]
- Procedure: The synthesized polycrystalline samples were ground into a fine powder and mounted on a sample holder. The diffraction patterns were collected over a specified 2θ range to identify the crystal structure and determine the lattice parameters.

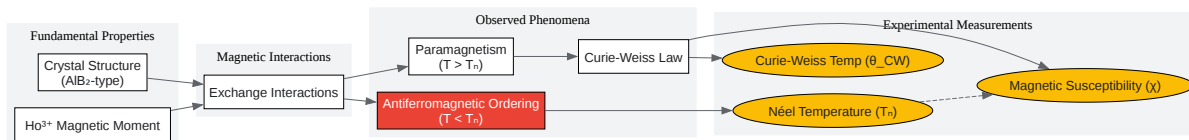
Magnetic Property Measurements

- Technique: DC Magnetization.[3]
- Instrumentation: A commercial magnetometer with capabilities for varying temperature and applied magnetic fields.
- Procedure:
 - Temperature-dependent magnetic susceptibility (χ -T): The magnetization of the sample was measured as a function of temperature under a constant applied magnetic field. The Néel temperature (T_N) was identified as the temperature at which a cusp or peak in the susceptibility curve is observed, indicating the transition from a paramagnetic to an antiferromagnetic state.[4][5][6]
 - Isothermal magnetization (M-H): The magnetization was measured as a function of the applied magnetic field at various constant temperatures. These measurements help in understanding the magnetic behavior in the ordered and paramagnetic states.
 - Curie-Weiss Analysis: The inverse magnetic susceptibility ($1/\chi$) in the high-temperature paramagnetic region was plotted against temperature (T). A linear fit to this data yields the Curie-Weiss temperature (θ_{CW}) and the effective magnetic moment (μ_{eff}). A negative θ_{CW} is indicative of dominant antiferromagnetic interactions.[7]

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships of the magnetic properties investigated in HoGe1.67.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [2407.17830] Magnetic properties of AlB₂-type holmium silicides and germanides [arxiv.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Antiferromagnetism - Wikipedia [en.wikipedia.org]
- 5. eng.libretexts.org [eng.libretexts.org]
- 6. Antiferromagnetism | Research Starters | EBSCO Research [ebSCO.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Unveiling the Antiferromagnetic Nature of HoGe_{1.67}: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15486122#investigation-of-antiferromagnetic-ordering-in-hoge1-67\]](https://www.benchchem.com/product/b15486122#investigation-of-antiferromagnetic-ordering-in-hoge1-67)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com